

# Comprehensive Safety and Handling Guide for Amphotericin B Trihydrate

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## Compound of Interest

Compound Name: Amphotericin B trihydrate

Cat. No.: B15563636

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Amphotericin B trihydrate**, a potent antifungal agent. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Hazard Identification and Classification

Amphotericin B is classified as a hazardous substance and must be handled with care. It can cause skin, eye, and respiratory irritation.<sup>[1][2]</sup> Prolonged or repeated exposure may cause damage to organs.

Hazard Summary Table

Hazard Classification	GHS Category	Hazard Statement	Citations
Skin Irritation	Category 2	H315: Causes skin irritation	[1][2][3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][2][3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure	

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.[4] The use of PPE is the final barrier to exposure after engineering controls and other safety measures have been implemented.[5]

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale	Citations
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves (ASTM D6978).	Provides robust protection against chemical contact. The outer glove should be placed over the gown cuff.	[4][6][7]
Body Protection	Disposable, polyethylene-coated polypropylene gown with a solid front and back closure.	Offers resistance to chemical permeation. Standard cloth lab coats are insufficient.	[4][7]
Eye and Face Protection	Chemical splash goggles and a full-face shield.	Standard safety glasses do not provide adequate protection from splashes or aerosols.	[4][5][6]
Respiratory Protection	A NIOSH-certified N95 respirator is the minimum requirement. For handling powders or creating aerosols, a powered air-purifying respirator (PAPR) is recommended.	Protects against the inhalation of airborne particles. A surgical mask is not a substitute.	[4]
Foot Protection	Two pairs of disposable shoe covers over enclosed footwear.	Prevents the tracking of contaminants out of the work area.	[4]

## Operational Plan for Safe Handling

All handling of **Amphotericin B trihydrate** must occur within a designated containment area to minimize exposure risk.

## Engineering Controls

- Primary Containment: All manipulations, including weighing, dissolving, and aliquoting, must be performed within a certified chemical fume hood or a containment ventilated enclosure.[4]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the work area.[8]

## Procedural Workflow

- Preparation: Before beginning work, ensure all necessary PPE, spill kits, and designated hazardous waste containers are readily accessible.[4] Cover the work surface with disposable bench liners to contain potential spills.[4]
- Donning PPE: Put on PPE in the correct order: inner gloves, gown, shoe covers, outer gloves (over the gown cuff), N95 respirator, and finally, goggles and a face shield.[4]
- Handling: Conduct all work with **Amphotericin B trihydrate** within the chemical fume hood. [4] Avoid actions that generate dust.[8]
- Doffing PPE: Carefully remove PPE to avoid self-contamination. The outer gloves and gown should be removed before leaving the containment area and disposed of as hazardous waste.[4] Wash hands and face thoroughly after handling.

Caption: Workflow for Safe Handling of Amphotericin B.

## Emergency Procedures

Immediate action is required in the event of an exposure or spill.

- Inhalation: Remove the individual from the exposure area to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[8]
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with plenty of soap and water.[8] Seek medical advice if skin irritation occurs.[2]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do. Consult an ophthalmologist.
- Ingestion: Do not induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water.[8] Seek immediate medical attention.[8]
- Spills: Evacuate the area and ensure adequate ventilation. Prevent the material from entering drains. Collect the spilled material using a method that controls dust generation, such as a damp cloth or a HEPA-filtered vacuum.[9] Place the collected material and all cleanup items into a sealed, labeled hazardous waste container.[9]

## Storage and Disposal Plan

Proper storage and disposal are critical to maintaining a safe laboratory environment.

### Storage

- Store **Amphotericin B trihydrate** in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- The product is sensitive to light and moisture; therefore, it should be protected from both.[8]
- Store locked up or in an area accessible only to qualified or authorized personnel.[2]

### Disposal

- All materials that have come into contact with **Amphotericin B trihydrate** are to be considered hazardous waste.[4]
- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.[10]
- Contaminated items such as gloves, gowns, and vials must be placed in clearly labeled, sealed hazardous waste containers.[4]
- Label waste containers with "Hazardous Waste," the chemical name, and the date of accumulation.[4]

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